

# Diisobutyl ether chemical properties and structure

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## Compound of Interest

Compound Name: Diisobutyl ether

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## Diisobutyl Ether: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Diisobutyl ether** (DIBE) is a colorless, flammable liquid with a characteristic ether-like odor. Its chemical formula is  $C_8H_{18}O$ , and it is structurally characterized by an oxygen atom bonded to two isobutyl groups. This guide provides an in-depth overview of the chemical properties, structure, and relevant experimental protocols for **diisobutyl ether**, tailored for a technical audience in research and development.

### Chemical Structure and Identification

The structure of **diisobutyl ether** consists of two isobutyl groups linked through an ether oxygen. The IUPAC name is 1-isobutoxy-2-methylpropane.

Molecular Structure Visualization:

Caption: Molecular structure of **diisobutyl ether**.

### Physicochemical Properties

A summary of the key physicochemical properties of **diisobutyl ether** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O	
Molecular Weight	130.23 g/mol	
CAS Number	628-55-7	
IUPAC Name	1-isobutoxy-2-methylpropane	
Appearance	Colorless liquid	
Boiling Point	122 °C	
Density	0.760 g/mL	[1]
Flash Point	9 °C	
Solubility	Insoluble in water	

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and structural elucidation of **diisobutyl ether**.

### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum of **diisobutyl ether** is characterized by three main signals corresponding to the different proton environments in the isobutyl groups.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~3.15	Doublet	2H	-O-CH <sub>2</sub> -CH(CH <sub>3</sub> ) <sub>2</sub>
~1.84	Multiplet	1H	-O-CH <sub>2</sub> -CH(CH <sub>3</sub> ) <sub>2</sub>
~0.90	Doublet	6H	-O-CH <sub>2</sub> -CH(CH <sub>3</sub> ) <sub>2</sub>

Note: Predicted chemical shifts. Actual values may vary slightly depending on the solvent and experimental conditions.

## <sup>13</sup>C NMR Spectroscopy

The carbon-13 NMR spectrum provides information on the carbon skeleton of the molecule.

Chemical Shift (ppm)	Assignment
~77.5	-O-CH <sub>2</sub> -CH(CH <sub>3</sub> ) <sub>2</sub>
~28.5	-O-CH <sub>2</sub> -CH(CH <sub>3</sub> ) <sub>2</sub>
~19.5	-O-CH <sub>2</sub> -CH(CH <sub>3</sub> ) <sub>2</sub>

Note: Predicted chemical shifts. Actual values may vary slightly depending on the solvent and experimental conditions.

## Infrared (IR) Spectroscopy

The IR spectrum of **diisobutyl ether** is dominated by C-H and C-O stretching vibrations.

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
2850-3000	Strong	C-H stretch (alkane)
~1370 & ~1390	Medium	C-H bend (gem-dimethyl)
1000-1300	Strong	C-O stretch (ether)

## Mass Spectrometry

Electron ionization mass spectrometry of **diisobutyl ether** results in characteristic fragmentation patterns.

m/z	Relative Intensity	Proposed Fragment Ion
130	Low	[M] <sup>+</sup> (Molecular ion)
87	High	[M - C <sub>3</sub> H <sub>7</sub> ] <sup>+</sup>
57	Very High (Base Peak)	[C <sub>4</sub> H <sub>9</sub> ] <sup>+</sup> (isobutyl cation)
41	High	[C <sub>3</sub> H <sub>5</sub> ] <sup>+</sup>

## Experimental Protocols

### Synthesis of Diisobutyl Ether

#### 1. Williamson Ether Synthesis

This method involves the reaction of an isobutyl halide with sodium isobutoxide.

- Reaction:  $(\text{CH}_3)_2\text{CHCH}_2\text{ONa} + (\text{CH}_3)_2\text{CHCH}_2\text{Br} \rightarrow ((\text{CH}_3)_2\text{CHCH}_2)_2\text{O} + \text{NaBr}$
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium metal in an excess of anhydrous isobutanol under an inert atmosphere (e.g., nitrogen or argon).
  - Once the sodium has completely reacted to form sodium isobutoxide, cool the solution to room temperature.
  - Slowly add isobutyl bromide to the reaction mixture with continuous stirring.
  - Heat the mixture to reflux for several hours to ensure the completion of the reaction.
  - After cooling, quench the reaction by carefully adding water.
  - Separate the organic layer and wash it with brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and purify the **diisobutyl ether** by distillation.

## 2. Acid-Catalyzed Dehydration of Isobutanol

This method involves the dehydration of isobutanol using a strong acid catalyst.

- Reaction:  $2 (\text{CH}_3)_2\text{CHCH}_2\text{OH} \xrightarrow{(\text{H}_2\text{SO}_4, \text{heat})} ((\text{CH}_3)_2\text{CHCH}_2)_2\text{O} + \text{H}_2\text{O}$
- Procedure:
  - Place isobutanol in a distillation apparatus.
  - Slowly and carefully add a catalytic amount of concentrated sulfuric acid while cooling the flask in an ice bath.
  - Heat the mixture to a temperature that allows for the distillation of the ether as it is formed, while unreacted alcohol condenses and returns to the reaction flask. The formation of **diisobutyl ether** can be a side reaction during the dehydration of isobutanol to isobutene. [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - Collect the distillate, which will be a mixture of **diisobutyl ether** and water.
  - Separate the organic layer, wash it with a dilute sodium bicarbonate solution and then with water.
  - Dry the ether over anhydrous calcium chloride and purify by a final distillation.

## Determination of Physicochemical Properties

### 1. Boiling Point Determination

The boiling point can be determined using a simple distillation setup or a micro-boiling point apparatus.

- Procedure (Simple Distillation):
  - Place a small volume of purified **diisobutyl ether** in a distillation flask with a few boiling chips.
  - Set up a simple distillation apparatus with a condenser and a collection flask.

- Heat the flask gently. The temperature at which the liquid actively boils and a stable temperature is recorded on the thermometer in the vapor path is the boiling point.

## 2. Density Measurement

The density can be measured using a pycnometer or a digital density meter.

- Procedure (Pycnometer):
  - Weigh a clean, dry pycnometer.
  - Fill the pycnometer with **diisobutyl ether**, ensuring no air bubbles are trapped.
  - Thermostat the pycnometer to a specific temperature (e.g., 20 °C).
  - Weigh the filled pycnometer.
  - The density is calculated by dividing the mass of the ether by the volume of the pycnometer.

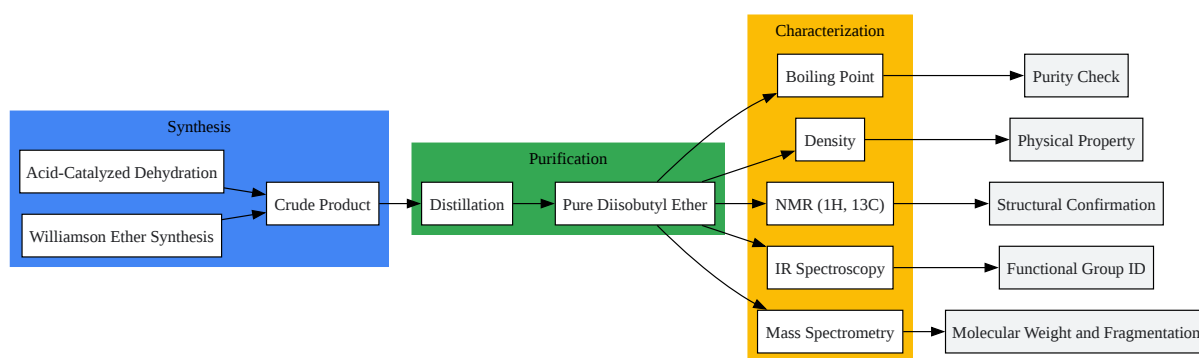
## Safety and Handling

**Diisobutyl ether** is a highly flammable liquid and should be handled with appropriate safety precautions.<sup>[6][7][8][9]</sup>

- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves, and a lab coat.
- Ventilation: Work in a well-ventilated area, preferably in a fume hood.
- Ignition Sources: Keep away from open flames, sparks, and hot surfaces.<sup>[6][7][8][9]</sup>
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from oxidizing agents.<sup>[6][7][8][9]</sup>
- Disposal: Dispose of in accordance with local, state, and federal regulations.

## Logical Workflow for Analysis

The following diagram illustrates a typical workflow for the synthesis and characterization of **diisobutyl ether**.



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Caption: Workflow for **diisobutyl ether** synthesis and analysis.

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## References

- 1. diisobutyl ether [stenutz.eu]
- 2. fischer-tropsch.org [fischer-tropsch.org]

- 3. Dehydration of isobutanol to isobutene in a slurry reactor - UNT Digital Library [digital.library.unt.edu]
- 4. shokubai.org [shokubai.org]
- 5. researchgate.net [researchgate.net]
- 6. bpb-us-e2.wpmucdn.com [bpb-us-e2.wpmucdn.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. lobachemie.com [lobachemie.com]
- 9. echemi.com [echemi.com]
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